

# Hexyl Crotonate: A Technical Guide to Industrial Applications

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## Compound of Interest

Compound Name: *Hexyl crotonate*

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## Abstract

**Hexyl crotonate**, a volatile ester with a characteristic fruity and green aroma, has carved a niche in various industrial sectors, primarily driven by its sensory properties. This technical guide provides an in-depth analysis of the potential industrial applications of **hexyl crotonate**, with a focus on its role in the flavor and fragrance industries, as well as its emerging use in polymer chemistry. This document outlines the physicochemical properties, synthesis protocols, and relevant analytical data of **hexyl crotonate** to support further research and development.

## Introduction

**Hexyl crotonate** (hexyl (E)-but-2-enoate) is an organic compound belonging to the ester family, specifically a derivative of crotonic acid and hexanol.<sup>[1]</sup> Its molecular structure, characterized by a six-carbon alkyl chain and a C4 unsaturated acyl moiety, gives rise to its distinct organoleptic properties. While naturally occurring in some fruits, it is predominantly synthesized for commercial use.<sup>[1]</sup> The primary application of **hexyl crotonate** lies in the formulation of flavors and fragrances, where it imparts sweet, green, and apple-like notes.<sup>[1][2]</sup> More recently, its reactivity has been explored in polymer science, where it can function as a latent crosslinking agent.<sup>[1]</sup> This guide aims to provide a comprehensive technical overview for researchers and professionals exploring the applications of this versatile ester.

## Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of **hexyl crotonate** is essential for its application in various industrial processes. The following tables summarize key quantitative data.

Table 1: Physical and Chemical Properties of **Hexyl Crotonate**

| Property   | Value   | Reference(s) |
|--|---|--------------|
| Molecular Formula                                | C <sub>10</sub> H <sub>18</sub> O <sub>2</sub>              | [1]          |
| Molecular Weight                                 | 170.25 g/mol  | [1]          |
| CAS Number                                       | 19089-92-0  | [1]          |
| Appearance                                       | Colorless to pale yellow liquid                             | [3]          |
| Boiling Point                                    | 213-215 °C at 760 mmHg                                      | [3]          |
| Density  | 0.885–0.891 g/mL at 20°C                                    | [1]          |
| Refractive Index (n <sub>D</sub> <sup>20</sup> ) | 1.438–1.440   | [1]          |
| Flash Point                                      | 88.89 °C (192.00 °F)  | [3]          |
| Solubility                                       | Insoluble in water; soluble in ethanol and most fixed oils. | [1]          |

Table 2: Spectroscopic Data for **Hexyl Crotonate**

| Spectroscopic Data                      | Characteristic Peaks/Values   | Reference(s) |
|---|---|--------------|
| $^1\text{H}$ NMR ( $\text{CDCl}_3$ )    | $\delta$ ~0.9 ppm (t, 3H, terminal $\text{CH}_3$ of hexyl), $\delta$ ~4.1-4.3 ppm (t, 2H, O- $\text{CH}_2$ of hexyl), $\delta$ ~5.8 ppm (d, 1H, =CH-COO), $\delta$ ~6.9 ppm (m, 1H, $\text{CH}_3$ -CH=) | [1]          |
| $^{13}\text{C}$ NMR ( $\text{CDCl}_3$ ) | $\delta$ ~167.1 (C=O), $\delta$ ~144.6 (C=C-COO), $\delta$ ~122.9 ( $\text{CH}_3$ -CH=), $\delta$ ~64.4 (O- $\text{CH}_2$ ), $\delta$ ~31.5, 28.7, 25.7, 22.6, 14.0 (alkyl carbons)                     | [1]          |
| Infrared (IR)                           | $\nu(\text{C=O})$ ~1710 $\text{cm}^{-1}$ , $\nu(\text{C=C})$ ~1640 $\text{cm}^{-1}$   | [1]          |

## Industrial Applications

### Flavor and Fragrance Industry

The primary industrial application of **hexyl crotonate** is as a flavoring and fragrance agent. Its characteristic sweet, fruity, and green aroma profile makes it a valuable component in a wide array of consumer products.[1]

- **Flavor Formulations:** It is used to impart or enhance fruity notes, particularly apple, pear, and pineapple, in food products and beverages.[1]
- **Fragrance Compositions:** In perfumery, **hexyl crotonate** is blended with other esters and aromatic compounds to create complex and desirable scents for perfumes, cosmetics, and personal care products.[1][2]

The "signaling" mechanism in this context is the interaction of the volatile **hexyl crotonate** molecule with olfactory receptors in the nasal cavity, which triggers a neural signal to the brain, perceived as a specific scent.

#### Conceptual Diagram of Olfactory Signaling

## Polymer Chemistry

A less common but notable application of **hexyl crotonate** is in polymer chemistry, where it can act as a latent crosslinking agent.<sup>[1]</sup>

- **Latent Crosslinker:** In the synthesis of certain resins, the ester group of **hexyl crotonate** can react with hydroxy-functional polymers under acidic conditions. This property is particularly useful in coatings where low-temperature curing is required, as it avoids damage to heat-sensitive substrates.<sup>[1]</sup> The double bond in the crotonate moiety also presents a site for potential polymerization or further functionalization.

### Hexyl Crotonate as a Latent Crosslinker

## Experimental Protocols

### Synthesis of Hexyl Crotonate via Fischer-Speier Esterification

The most common method for the industrial synthesis of **hexyl crotonate** is the Fischer-Speier esterification of crotonic acid with hexanol, using an acid catalyst.<sup>[1][4]</sup>

Materials:

- Crotonic acid
- n-Hexanol
- Concentrated sulfuric acid (or p-toluenesulfonic acid)
- Toluene (or another suitable solvent for azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for reflux with a Dean-Stark trap, separation, and distillation.

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, a Dean-Stark trap, and a reflux condenser, combine crotonic acid (1.0 eq), n-hexanol (1.2-1.5 eq), and a suitable solvent such as toluene.
- **Catalyst Addition:** Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% of the mass of crotonic acid).
- **Reflux and Water Removal:** Heat the reaction mixture to reflux. Water, a byproduct of the esterification, will be removed azeotropically and collected in the Dean-Stark trap. Continue the reflux until no more water is collected, indicating the reaction is nearing completion (typically 4-8 hours).
- **Work-up:** Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash with water, followed by a saturated sodium bicarbonate solution to neutralize the acid catalyst, and finally with brine.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude **hexyl crotonate** by vacuum distillation to obtain the final product.

#### Experimental Workflow for **Hexyl Crotonate** Synthesis

## Safety and Handling

**Hexyl crotonate** is considered a skin and eye irritant.[1] Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

## Conclusion

**Hexyl crotonate** is a commercially valuable ester with well-established applications in the flavor and fragrance industry. Its unique sensory profile continues to make it a sought-after ingredient in a variety of consumer goods. Furthermore, its potential as a latent crosslinking agent in polymer chemistry opens avenues for novel material development, particularly in the field of coatings and adhesives. The detailed technical information provided in this guide serves

as a valuable resource for scientists and researchers aiming to explore and expand the industrial applications of **hexyl crotonate**.

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## References

- 1. Buy Hexyl crotonate | 19089-92-0 [smolecule.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. (E)-hexyl crotonate, 1617-25-0 [thegoodscentcompany.com]
- 4. Fischer–Speier esterification - Wikipedia [en.wikipedia.org]
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